

Personal protective equipment for handling 2-Amino-4-bromo-3-nitropyridine

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Compound of Interest

Compound Name: 2-Amino-4-bromo-3-nitropyridine

Cat. No.: B1281731

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Essential Safety and Handling Guide for 2-Amino-4-bromo-3-nitropyridine

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **2-Amino-4-bromo-3-nitropyridine** (CAS: 84487-10-5).

Chemical Profile and Hazard Summary: **2-Amino-4-bromo-3-nitropyridine** is a solid, yellow chemical compound.^[1] It is harmful if swallowed, in contact with skin, or if inhaled.^{[1][2]} It is also known to cause skin and serious eye irritation, and may cause respiratory irritation.^{[1][3][4]}

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against chemical exposure. The following table summarizes the required PPE for handling **2-Amino-4-bromo-3-nitropyridine**.

Body Part	Required PPE	Specification
Eyes/Face	Chemical safety goggles with side-shields or a face shield	Must conform to EN 166 (EU) or NIOSH (US) standards.[4][5]
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended.[6][7] Dispose of contaminated gloves after use.[5]
Body	Laboratory coat	A fully-buttoned lab coat is necessary to prevent skin contact.[5][8] For larger quantities, a complete chemical-resistant suit may be required.[9]
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator	Required if there is a risk of dust formation or if working outside of a fume hood.[1][5][9]

Operational Plan: Handling and Disposal

A systematic approach to handling and disposal is critical for safety.

Handling Protocol:

- **Engineering Controls:** Always work in a well-ventilated area, preferably within a certified laboratory chemical fume hood.[7][8] Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[1][8][9]
- **Personal Decontamination:** Wash hands and any exposed skin thoroughly after handling the chemical.[1][4] Do not eat, drink, or smoke in the handling area.[2][9][10]
- **Safe Handling Practices:** Avoid breathing in dust, fumes, gas, mist, vapors, or spray.[1][4][11] Avoid contact with skin and eyes.[12] Prevent the formation of dust and aerosols.[9]

Storage Plan:

- Store in a cool, dry, and well-ventilated place.[\[7\]](#)[\[9\]](#)
- Keep the container tightly closed and store in a locked-up area.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[9\]](#)
- Store away from incompatible materials such as strong oxidizing agents and bases.[\[1\]](#)

Disposal Plan:

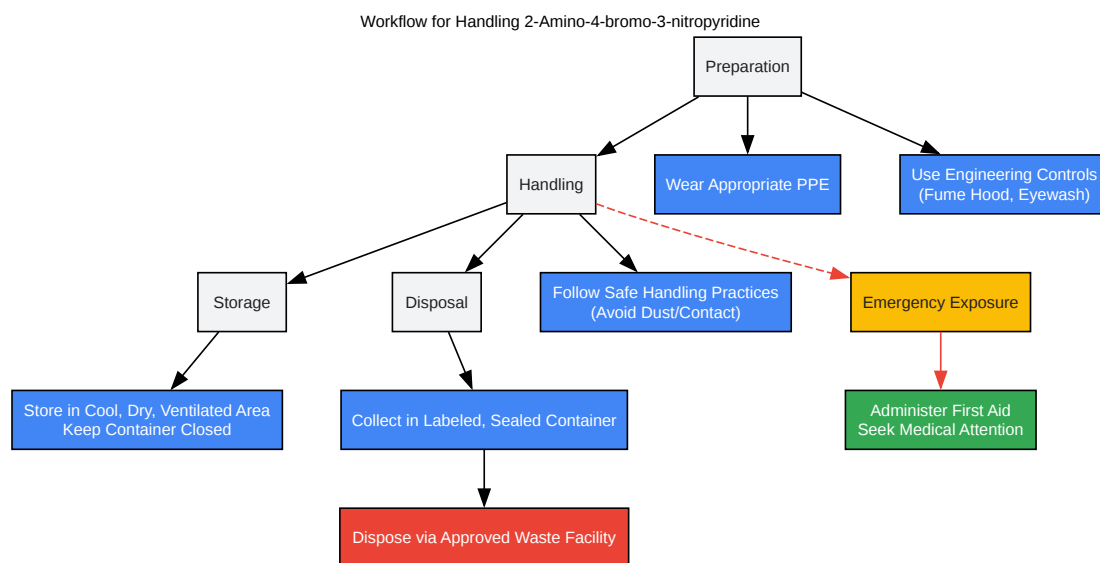
- Waste Collection: Collect waste in a suitable, sealed, and airtight container that is chemically compatible.[\[8\]](#)
- Labeling: As soon as waste collection begins, affix a hazardous waste label from your institution's Environmental Health & Safety (EH&S) department.[\[5\]](#)
- Disposal: Dispose of the chemical and its container at an approved waste disposal plant.[\[1\]](#)
[\[9\]](#) Do not dispose of down the drain or in regular solid waste.[\[5\]](#) Follow all local, regional, and national regulations for hazardous waste disposal.

Emergency Procedures: First Aid Measures

Immediate action is crucial in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [1] [3] [12] [13]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice. [1] [3] [12] [13]
Eye Contact	Rinse cautiously with water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention. [1] [3] [4] [12] [13]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [1] [12] [13]

Workflow for Handling **2-Amino-4-bromo-3-nitropyridine**



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Caption: Logical workflow for the safe handling and disposal of **2-Amino-4-bromo-3-nitropyridine**.

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